

# Application Note and Protocol: Preparation of Anthracene-D10 Stock and Working Solutions

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## Compound of Interest

Compound Name: Anthracene-D10

Cat. No.: B048595

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## Introduction

**Anthracene-D10** is a deuterated form of anthracene, a polycyclic aromatic hydrocarbon (PAH). It is commonly used as an internal standard or surrogate in analytical chemistry, particularly for environmental and toxicology studies involving gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS). Accurate preparation of stock and working solutions is critical for achieving reliable and reproducible quantitative results. This document provides a detailed protocol for the safe handling and preparation of **Anthracene-D10** solutions.

## Safety Precautions

**Anthracene-D10** presents several health and environmental hazards. It is crucial to handle this compound in accordance with safety data sheets (SDS) and standard laboratory safety procedures.

- **Health Hazards:** Causes skin and serious eye irritation.<sup>[1][2][3]</sup> May cause respiratory irritation.<sup>[1][3]</sup> Skin exposure may lead to photosensitization, a condition where the skin becomes extremely sensitive to sunlight.<sup>[4]</sup>
- **Environmental Hazards:** Very toxic to aquatic life with long-lasting effects.<sup>[2][3]</sup> Avoid release into the environment.<sup>[1][2]</sup>

- Handling: Use in a well-ventilated area or outdoors.[1][3] Wear protective gloves, clothing, and eye/face protection.[1][3] Avoid breathing dust.[1][2] Wash hands thoroughly after handling.[1][2][4] Facilities should be equipped with an eyewash station and a safety shower.  
[4]

## Physicochemical Properties and Data

Summarized below are the key properties of **Anthracene-D10**.

Property	Value	Reference
Chemical Formula	C <sub>14</sub> D <sub>10</sub>	[1]
CAS Number	1719-06-8	[1][2]
Molecular Weight	188.29 g/mol	[2]
Appearance	Beige to yellow solid	[4]
Melting Point	210-215 °C	[5]
Boiling Point	340 °C	[5]
Storage Temperature	2-8°C, protected from light	[5]

## Solubility Data

The selection of an appropriate solvent is critical for complete dissolution. **Anthracene-D10** is insoluble in water but soluble in various organic solvents.

Solvent	Solubility	Notes
Dichloromethane (CH <sub>2</sub> Cl <sub>2</sub> )	Soluble	Commonly used for commercial standards (e.g., 2 mg/mL).[6]
Chloroform	Sparingly Soluble	[5]
Ethyl Acetate	Slightly Soluble	[5]
Methanol	Slightly Soluble	Requires heating and sonication.[5]
Isooctane	Soluble	Used for commercial standards (e.g., 200 µg/mL).[7]
Toluene	Good Solubility	Solubility increases with temperature.[8]
Hexane	Good Solubility	[8]

Recommendation: Dichloromethane is a highly effective solvent for preparing concentrated stock solutions.

## Experimental Protocols

### 4.1. Materials and Equipment

- **Anthracene-D10** (solid, high purity)
- Analytical balance (readable to 0.01 mg)
- Grade A volumetric flasks (e.g., 10 mL, 25 mL, 50 mL, 100 mL)
- Calibrated micropipettes (P100, P1000)
- Pipette tips
- Beakers and spatulas
- High-purity solvent (e.g., Dichloromethane, HPLC grade or higher)

- Amber glass vials for storage
- Sonicator bath
- Personal Protective Equipment (PPE): safety glasses, lab coat, nitrile gloves

#### 4.2. Protocol for Preparation of **Anthracene-D10** Stock Solution (1000 µg/mL)

- Calculation: To prepare 10 mL of a 1000 µg/mL (1 mg/mL) stock solution, 10 mg of **Anthracene-D10** is required.
  - $\text{Mass} = \text{Concentration} \times \text{Volume} = 1 \text{ mg/mL} \times 10 \text{ mL} = 10 \text{ mg}$
- Weighing: Carefully weigh 10.0 mg of **Anthracene-D10** solid on an analytical balance using a clean weighing boat or paper.
- Transfer: Quantitatively transfer the weighed solid into a 10 mL Grade A volumetric flask. Use a small amount of the chosen solvent (e.g., dichloromethane) to rinse the weighing boat to ensure all the compound is transferred.
- Dissolution: Add approximately 5-7 mL of the solvent to the volumetric flask. Gently swirl the flask to dissolve the solid. If necessary, place the flask in a sonicator bath for 5-10 minutes to ensure complete dissolution.
- Dilution to Volume: Once the solid is fully dissolved and the solution has returned to room temperature, carefully add the solvent up to the 10 mL calibration mark.
- Homogenization: Cap the flask securely and invert it 15-20 times to ensure the solution is homogeneous.
- Storage: Transfer the stock solution to a labeled amber glass vial. The label should include the compound name, concentration, solvent, preparation date, and your initials. Store the solution in a refrigerator at 2-8°C and protected from light.[5]

#### 4.3. Protocol for Preparation of Working Solutions (e.g., 10 µg/mL)

Working solutions are prepared by serially diluting the stock solution. The following is an example of preparing a 10 µg/mL working solution.

- Calculation (using  $C_1V_1 = C_2V_2$ ):
  - $C_1$  (Stock Concentration) = 1000 µg/mL
  - $C_2$  (Working Concentration) = 10 µg/mL
  - $V_2$  (Desired Final Volume) = 10 mL
  - $V_1 = (C_2V_2) / C_1 = (10 \text{ µg/mL} * 10 \text{ mL}) / 1000 \text{ µg/mL} = 0.1 \text{ mL} = 100 \text{ µL}$
- Dilution: Using a calibrated micropipette, transfer 100 µL of the 1000 µg/mL stock solution into a 10 mL Grade A volumetric flask.
- Dilution to Volume: Carefully add the solvent up to the 10 mL calibration mark.
- Homogenization: Cap the flask and invert it 15-20 times to ensure thorough mixing.
- Storage: Transfer to a labeled amber vial and store under the same conditions as the stock solution.

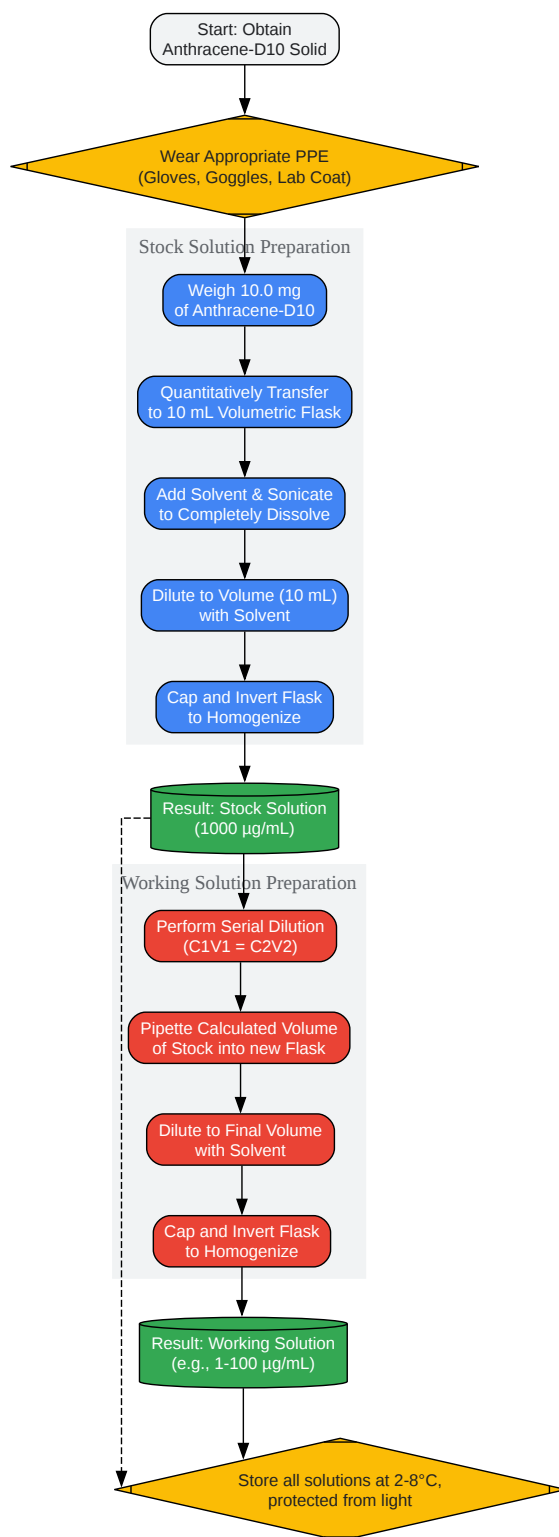
#### Example Dilution Series Table

The following table outlines the preparation of a range of working solutions from the 1000 µg/mL stock solution to a final volume of 10 mL.

Target Concentration (µg/mL)	Volume of Stock (1000 µg/mL) to Add	Final Volume (mL)
100	1000 µL (1 mL)	10
50	500 µL	10
25	250 µL	10
10	100 µL	10
5	50 µL	10
1	10 µL	10

## Experimental Workflow Diagram

The following diagram illustrates the logical flow for the preparation of **Anthracene-D10** stock and working solutions.



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Caption: Workflow for preparing **Anthracene-D10** stock and working solutions.

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